

Quinine hydrochloride dihydrate molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Quinine hydrochloride dihydrate

Cat. No.: B3394220

[Get Quote](#)

An In-depth Technical Guide to Quinine Hydrochloride Dihydrate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties, analytical methodologies, and mechanism of action of **quinine hydrochloride dihydrate**. The information is intended for researchers, scientists, and professionals involved in drug development and related fields.

Core Physicochemical Properties

Quinine hydrochloride dihydrate is a salt of quinine, an alkaloid derived from the bark of the Cinchona tree.^[1] It presents as a white or almost white, crystalline powder or as fine, colorless, silky needles.^{[1][2]}

Table 1: Chemical Identifiers and Molecular Properties

Property	Value	References
Molecular Formula	$C_{20}H_{24}N_2O_2 \cdot HCl \cdot 2H_2O$	[1][3]
Molecular Weight	396.91 g/mol	[1][4]
CAS Number	6119-47-7	[1][5][6]
Appearance	White or almost white crystalline powder or fine, colorless needles	[1][2]

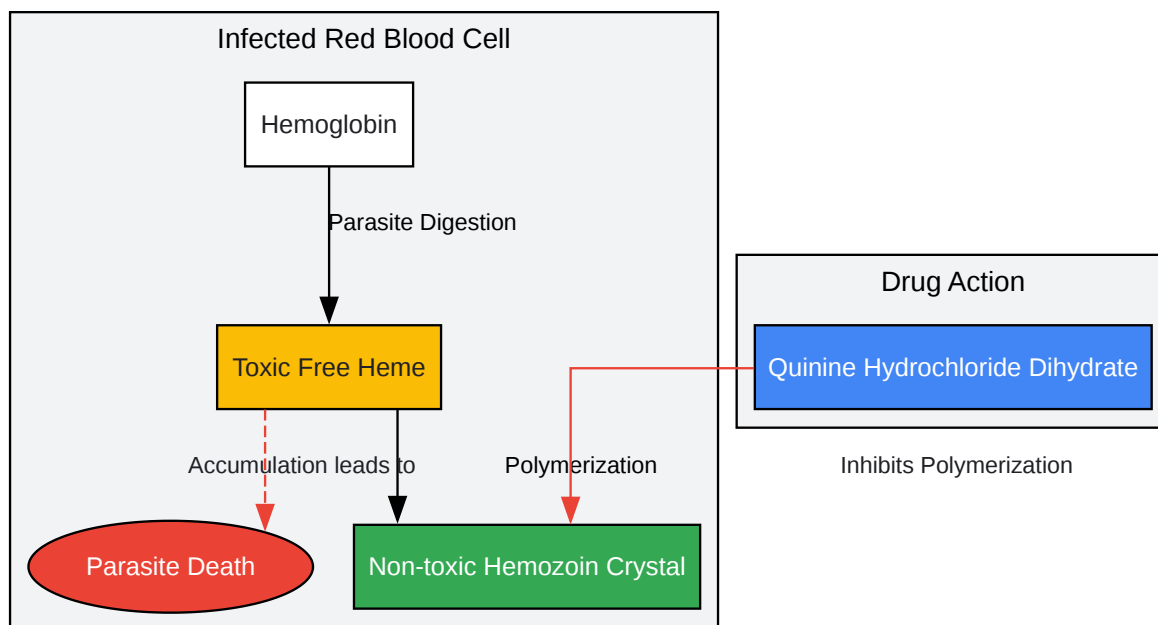
Table 2: Physicochemical Data

Parameter	Value	Conditions/Notes	References
Melting Point	115-160 °C	Some sources indicate decomposition	[1][2][4][5]
Solubility	Water: 62.5 g/L	Soluble in ethanol, chloroform, and methanol	[2][4]
pH	6.0 - 7.0	10 g/L aqueous solution at 20°C	[4][7]
Optical Rotation	-245° to -258°	$[\alpha]_{20/D}$	[1]
Storage	2-30°C	Keep in a dark place, inert atmosphere	[4][5]

Mechanism of Action: Antimalarial Activity

Quinine is a well-established antimalarial agent, particularly effective against the parasite *Plasmodium falciparum*.^[8] Its primary mechanism involves the disruption of the parasite's detoxification process in the host's red blood cells. The parasite digests hemoglobin, releasing toxic heme. To protect itself, the parasite polymerizes heme into an insoluble, non-toxic crystal called hemozoin. Quinine interferes with this process by binding to hemozoin, which inhibits

further polymerization.[8] The accumulation of free heme leads to oxidative stress and the death of the parasite.[8]



[Click to download full resolution via product page](#)

Caption: Mechanism of Quinine's Antimalarial Action.

Experimental Protocols

Assay by Nonaqueous Titration

This protocol determines the purity of **Quinine Hydrochloride Dihydrate**.

Principle: The basic nitrogen atoms of the quinine molecule are titrated with a strong acid (perchloric acid) in a non-aqueous solvent system (acetic acid and acetic anhydride). This method is suitable for the quantification of weak bases.

Reagents and Equipment:

- **Quinine Hydrochloride Dihydrate** sample

- Acetic anhydride
- Glacial acetic acid
- 0.1 N Perchloric acid in glacial acetic acid (standardized)
- Mercuric acetate solution (TS)[9]
- Malachite green indicator[9] or potentiometric endpoint detection system[7]
- Analytical balance
- Microburet
- Stirrer

Procedure:[7][9]

- Accurately weigh approximately 150-400 mg of the previously dried **Quinine Hydrochloride Dihydrate** sample.
- Dissolve the sample in a mixture of acetic anhydride and glacial acetic acid. A typical solvent mixture is 7:3 acetic anhydride to acetic acid, warmed gently to facilitate dissolution.[7]
- Allow the solution to cool to room temperature.
- If using a visual indicator, add 2 drops of malachite green TS.[9] The solution will appear green.
- Add 5.5 ml of mercuric acetate TS. This is to remove the hydrochloride ion which would otherwise interfere with the titration endpoint.[9]
- Titrate the solution with standardized 0.1 N perchloric acid from a microburet until the endpoint is reached.
 - Visual Endpoint: The color changes to yellow.[9]

- Potentiometric Endpoint: Use a suitable electrode system to detect the inflection point of the titration curve.[\[7\]](#)
- Perform a blank determination using the same quantities of reagents but without the sample.
- Subtract the volume of titrant used for the blank from the volume used for the sample.

Calculation: Each mL of 0.1 N perchloric acid is equivalent to 18.04 mg of $C_{20}H_{24}N_2O_2 \cdot HCl$.[\[9\]](#)

$$\text{Purity (\%)} = \frac{(V_{\text{sample}} - V_{\text{blank}}) \times N_{\text{perchloric_acid}} \times 18.04}{(\text{Weight_sample_mg})} \times 100$$

Where:

- V_{sample} = Volume of perchloric acid for the sample (mL)
- V_{blank} = Volume of perchloric acid for the blank (mL)
- $N_{\text{perchloric_acid}}$ = Normality of the perchloric acid solution

Qualitative Identification Tests

These tests confirm the identity of the substance as Quinine Hydrochloride.[\[7\]](#)

- Fluorescence Test: Dissolve a small amount of the sample in water and add a drop of dilute sulfuric acid. A distinct blue fluorescence is produced.
- Thalleioquin Test: To 5 mL of a 1 in 1000 solution of the sample, add 1-2 drops of bromine TS followed by 1 mL of ammonia TS. An emerald green color develops.
- Chloride Test: To 5 mL of a 1 in 50 solution of the sample, add 1 mL of dilute nitric acid and 1 mL of silver nitrate TS. A white precipitate forms, which is soluble in an excess of ammonia TS.

Other Biological Activities

Beyond its antimalarial use, quinine exhibits other pharmacological effects. It acts as a potassium channel blocker and can inhibit monoamine oxidase (MAO).[\[10\]](#)[\[11\]](#) These properties have led to its investigation for treating nocturnal leg cramps and certain cardiac

arrhythmias.[1][8] It is also widely used as a flavoring agent, imparting the characteristic bitter taste to tonic water and other beverages.[2]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. Quinine Hydrochloride Dihydrate - Buchler GmbH [buchler-gmbh.com]
- 3. Quinine tested according to Ph Eur 6119-47-7 [sigmaaldrich.com]
- 4. (-)-Quinine hydrochloride dihydrate for synthesis | 6119-47-7 [sigmaaldrich.com]
- 5. Quinine hydrochloride dihydrate | 6119-47-7 [chemicalbook.com]
- 6. Quinine hydrochloride dihydrate, CAS No. 6119-47-7 | More Reference Substances | Phytochemicals | Natural & Reference Materials | Chemicals | Carl ROTH - International [carloth.com]
- 7. jpdb.nihs.go.jp [jpdb.nihs.go.jp]
- 8. CAS 6119-47-7: Quinine hydrochloride dihydrate [cymitquimica.com]
- 9. fao.org [fao.org]
- 10. Quinine hydrochloride dihydrate - CAS-Number 6119-47-7 - Order from Chemodex [chemodex.com]
- 11. selleckchem.com [selleckchem.com]
- To cite this document: BenchChem. [Quinine hydrochloride dihydrate molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3394220#quinine-hydrochloride-dihydrate-molecular-weight-and-formula\]](https://www.benchchem.com/product/b3394220#quinine-hydrochloride-dihydrate-molecular-weight-and-formula)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com